

Application Note: Mosquito Larvicidal Activity of 6-Acetyl-N-methyl-dihydrodecarine

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Compound of Interest

Compound Name: 6-Acetyl-N-methyl-dihydrodecarine

Cat. No.: B595266

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Introduction

6-Acetyl-N-methyl-dihydrodecarine is a benzophenanthridine alkaloid isolated from plants of the *Zanthoxylum* genus.[1] This natural compound has demonstrated notable biological activity, including potential as a mosquito larvicide. Specifically, it has shown high efficacy against the larvae of *Anopheles gambiae*, a primary vector for malaria.[1] This application note provides a detailed protocol for assessing the larvicidal potency of **6-Acetyl-N-methyl-dihydrodecarine**, enabling researchers to standardize its evaluation for vector control programs.

Compound Details

- Compound Name: **6-Acetyl-N-methyl-dihydrodecarine**
- CAS Number: 1253740-09-8[2][3][4]
- Molecular Formula: C₂₃H₂₁NO₅
- Source: Isolated from *Zanthoxylum lemairei* and *Zanthoxylum riedelianum* roots.
- Reported Activity: Exhibited 98.3% mortality against *Anopheles gambiae* larvae at a concentration of 250 mg/L after 24 hours.

Quantitative Data Summary

The following table summarizes hypothetical, yet realistic, dose-response data for **6-Acetyl-N-methyl-dihydrodecarine** against 3rd instar *Aedes aegypti* larvae, following a 24-hour exposure period. This data is presented to illustrate the expected outcomes from the provided protocol.

Concentration (mg/L)	Number of Larvae Tested	Number of Larvae Survived	Mortality Rate (%)
0 (Control)	100	98	2
50	100	75	25
100	100	52	48
150	100	28	72
200	100	11	89
250	100	2	98

Calculated Potency Values:

- LC50: 105.2 mg/L
- LC90: 203.5 mg/L

Experimental Protocol: Mosquito Larvicidal Assay

This protocol is adapted from the guidelines established by the World Health Organization (WHO) for testing mosquito larvicides.

1. Materials and Reagents

- **6-Acetyl-N-methyl-dihydrodecarine** (analytical grade)
- Dimethyl sulfoxide (DMSO)
- Deionized water

- Late 3rd or early 4th instar mosquito larvae (e.g., *Aedes aegypti*, *Anopheles gambiae*, or *Culex quinquefasciatus*)
- Glass beakers or disposable plastic cups (250-500 mL)
- Micropipettes and sterile tips
- Small fish net or strainer
- Larval rearing trays
- Yeast or fish food for larval nutrition

2. Preparation of Stock Solution

- Accurately weigh 10 mg of **6-Acetyl-N-methyl-dihydrodecarine**.
- Dissolve the compound in 1 mL of DMSO to prepare a 10,000 mg/L stock solution.
- Serially dilute the stock solution with deionized water to prepare the desired test concentrations. Note: The final concentration of DMSO in the test solutions should not exceed 1% to avoid solvent-induced toxicity.

3. Mosquito Larvae Rearing

- Rear mosquito larvae in enamel or plastic trays containing deionized water.
- Maintain the rearing temperature at $27 \pm 2^{\circ}\text{C}$ and a relative humidity of $80 \pm 10\%$.
- Provide a photoperiod of 12 hours light and 12 hours dark.
- Feed the larvae daily with a small amount of yeast or finely ground fish food.
- Use late 3rd or early 4th instar larvae for the bioassay.

4. Larvicidal Bioassay Procedure

- Dispense 99 mL of deionized water into each labeled test beaker.

- Add 1 mL of the appropriate dilution of the test compound to achieve the final desired concentration (e.g., 50, 100, 150, 200, 250 mg/L).
- Prepare a control group with 99 mL of deionized water and 1 mL of 1% DMSO solution.
- Using a small net or dropper, carefully transfer 25 late 3rd instar larvae into each beaker.
- Each concentration, including the control, should be tested in quadruplicate.
- Maintain the beakers at $27 \pm 2^{\circ}\text{C}$ for 24 hours.
- After the 24-hour exposure period, count the number of dead larvae in each beaker. Larvae are considered dead if they are immobile and do not respond to gentle probing with a needle.

5. Data Analysis

- Calculate the percentage mortality for each concentration.
- If the mortality in the control group is between 5% and 20%, correct the observed mortality using Abbott's formula: $\text{Corrected Mortality (\%)} = [(\% \text{ Test Mortality} - \% \text{ Control Mortality}) / (100 - \% \text{ Control Mortality})] \times 100$
- If the control mortality exceeds 20%, the experiment should be repeated.
- Determine the LC50 and LC90 values using probit analysis of the dose-response data.

Experimental Workflow Diagram

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